

Application Notes and Protocols: 2,3,4-Trimethoxybenzaldehyde in the Fragrance Industry

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Compound of Interest

Compound Name: 2,3,4-Trimethoxybenzaldehyde

Cat. No.: B7760830

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For Researchers, Scientists, and Drug Development Professionals

Introduction

2,3,4-Trimethoxybenzaldehyde is a versatile aromatic aldehyde that is valued in the fragrance industry for its unique and pleasant aromatic profile.^{[1][2]} This document provides detailed application notes and protocols for the use of **2,3,4-Trimethoxybenzaldehyde** in fragrance applications, aimed at researchers, scientists, and professionals in the field. The information provided covers its olfactory properties, synthesis, quality control, and application in fragrance formulations.

Physicochemical Properties

2,3,4-Trimethoxybenzaldehyde is a white to light yellow crystalline powder under standard conditions.^[1] It is soluble in organic solvents such as ethanol and acetone, but only sparingly soluble in water.^[1] It is stable under normal temperatures and pressures.^{[1][3]}

Property	Value	Source
Chemical Formula	C ₁₀ H ₁₂ O ₄	[1][4][5]
Molecular Weight	196.20 g/mol	[4][5]
CAS Number	2103-57-3	[1][4][5]
Appearance	White to light yellow crystalline powder	[1]
Melting Point	38-40 °C	[4][6]
Boiling Point	168-170 °C at 12 mmHg	[6]
Solubility	Soluble in ethanol and acetone; sparingly soluble in water.	[1]

Olfactory Properties

2,3,4-Trimethoxybenzaldehyde is characterized by a strong, sweet, and floral odor.[1] Its distinctive aromatic profile makes it a valuable ingredient for creating nuanced and complex scents in a variety of fragrance compositions.[7]

Olfactory Parameter	Description
Odor Type	Sweet, Floral
Odor Description	A pleasant and strong aroma with distinct sweet and floral characteristics.
Odor Threshold	Data not publicly available.
Tenacity	Data not publicly available.

Applications in Fragrance Formulations

Due to its sweet and floral character, **2,3,4-Trimethoxybenzaldehyde** is a versatile ingredient in the fragrance industry.[1][2] It can be used to impart a unique scent profile to a wide array of consumer products.[2]

Types of Fragrances:

While specific commercial examples are proprietary, based on its scent profile, it is well-suited for:

- Floral Bouquets: To enhance and add complexity to white floral or mixed floral fragrances.
- Oriental Blends: To provide a sweet, balsamic undertone.
- Gourmand Compositions: To add a sweet, almost edible nuance.
- Aldehydic Fragrances: To contribute to the characteristic bright and effervescent top notes.^[8]

Recommended Use Levels:

Specific concentrations in final products are proprietary information of fragrance houses. However, as with many potent aromatic aldehydes, it is likely used in trace to low percentages in a fragrance concentrate, with the exact amount depending on the desired olfactory effect.

Experimental Protocols

Protocol 1: Synthesis of 2,3,4-Trimethoxybenzaldehyde from Pyrogallol

This protocol is adapted from a patented method for the synthesis of **2,3,4-Trimethoxybenzaldehyde**.^[4]

Step 1: Methylation of Pyrogallol to 1,2,3-Trimethoxybenzene

- In a three-necked flask equipped with a stirrer and cooling bath, dissolve 100g of pyrogallol in 200g of water.
- While stirring at room temperature, simultaneously add 365g of dimethyl sulfate and 400g of 30% sodium hydroxide solution dropwise.
- After the addition is complete, maintain the reaction mixture at 45°C for 30 minutes.
- Allow the mixture to stand and separate into layers.

- Collect the upper organic layer and wash it with water until neutral to obtain the intermediate, 1,2,3-trimethoxybenzene.

Step 2: Formylation of 1,2,3-Trimethoxybenzene

- In a three-necked flask equipped with a stirrer and heating mantle, add 120g of the 1,2,3-trimethoxybenzene obtained in Step 1 and 120g of dimethylformamide (DMF).
- Slowly add 240g of phosphorus oxychloride dropwise.
- After the addition is complete, heat the reaction mixture to 70-80°C and maintain this temperature for 10 hours.
- Cool the reaction mixture and pour it into 500g of ice water to hydrolyze.
- Extract the aqueous mixture three times with 300ml of ethyl acetate.
- Combine the ethyl acetate extracts and recover the solvent under reduced pressure.
- Purify the crude product by vacuum distillation, collecting the fraction that crystallizes on cooling to yield **2,3,4-Trimethoxybenzaldehyde**.

Protocol 2: Quality Control using Gas Chromatography-Mass Spectrometry (GC-MS)

This is a general method adaptable for the purity analysis of **2,3,4-Trimethoxybenzaldehyde**, based on protocols for similar aromatic aldehydes.^[9]

GC-MS Parameter	Setting
Column	HP-5MS (or equivalent), 30 m x 0.25 mm ID, 0.25 µm film thickness
Carrier Gas	Helium at a constant flow of 1.0 mL/min
Injector Temperature	280 °C
Injection Volume	1 µL (split ratio 100:1)
Oven Program	Initial 100°C for 5 min, ramp to 300°C at 10°C/min, hold for 10 min
MS Interface Temp.	280 °C
MS Source Temp.	230 °C
Mass Scan Range	50–550 amu

Sample Preparation:

- Accurately weigh and dissolve the **2,3,4-Trimethoxybenzaldehyde** sample in methanol to a concentration of 1 mg/mL.
- Filter the solution through a 0.45 µm syringe filter before injection.

Expected Results:

The resulting chromatogram should show a major peak corresponding to **2,3,4-Trimethoxybenzaldehyde** with a purity of ≥99% for fragrance-grade material. The mass spectrum should match the known fragmentation pattern of the compound.

Protocol 3: Incorporation of Solid 2,3,4-Trimethoxybenzaldehyde into a Fragrance Base

This protocol provides a general procedure for dissolving solid aroma chemicals into a liquid fragrance base.

- Preparation: Accurately weigh the required amount of crystalline **2,3,4-Trimethoxybenzaldehyde**.
- Solubilization: In a separate beaker, weigh a portion of a suitable solvent from the fragrance formula, such as dipropylene glycol (DPG) or a component with good solubilizing properties (e.g., benzyl benzoate). The ratio of solvent to solid will depend on the solid's solubility.
- Gentle Warming: Gently warm the solvent while stirring. Add the crystalline **2,3,4-Trimethoxybenzaldehyde** to the warmed solvent. Continue to stir until the solid is completely dissolved. Avoid excessive heat, which could degrade the material.
- Blending: Once fully dissolved, this solution can be added to the main fragrance blend.
- Homogenization: Stir the final mixture thoroughly to ensure homogeneity.
- Maturation: Allow the fragrance concentrate to mature for a period of time (typically several days to weeks) to allow the scents to meld and stabilize.

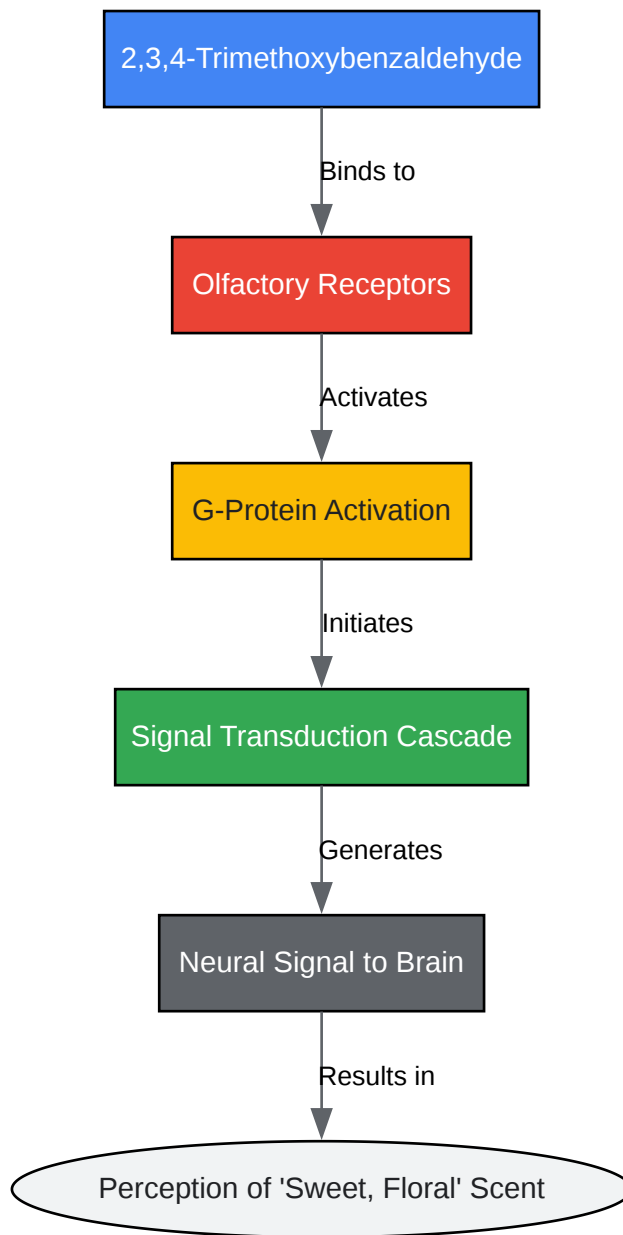
Stability and Storage

2,3,4-Trimethoxybenzaldehyde is reported to be stable under normal temperatures and pressures.^{[1][3]} For long-term storage, it should be kept in a tightly closed container in a cool, dry, and well-ventilated area, away from incompatible substances such as strong oxidizing agents.^{[1][3]} As an aromatic aldehyde, it may be sensitive to air and light over time, so storage under an inert atmosphere (like nitrogen) and in opaque containers is recommended to maintain its quality.

Visualizations

Logical Relationship of Olfactory Perception

Workflow of Olfactory Perception

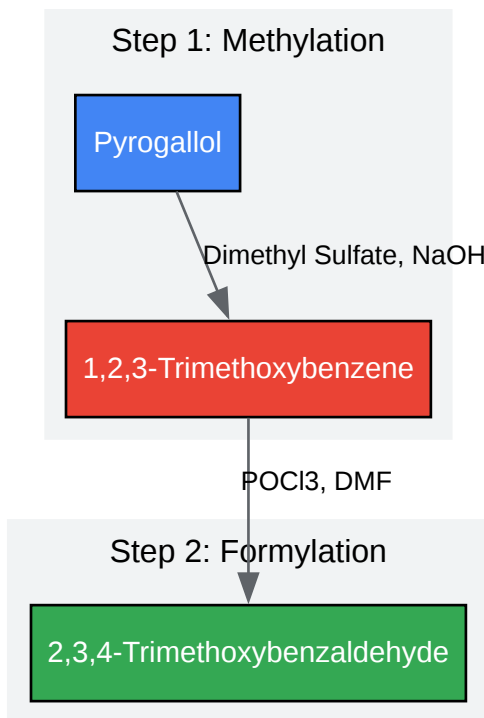


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Caption: Workflow of Olfactory Perception.

Synthesis Pathway of 2,3,4-Trimethoxybenzaldehyde

Synthesis of 2,3,4-Trimethoxybenzaldehyde

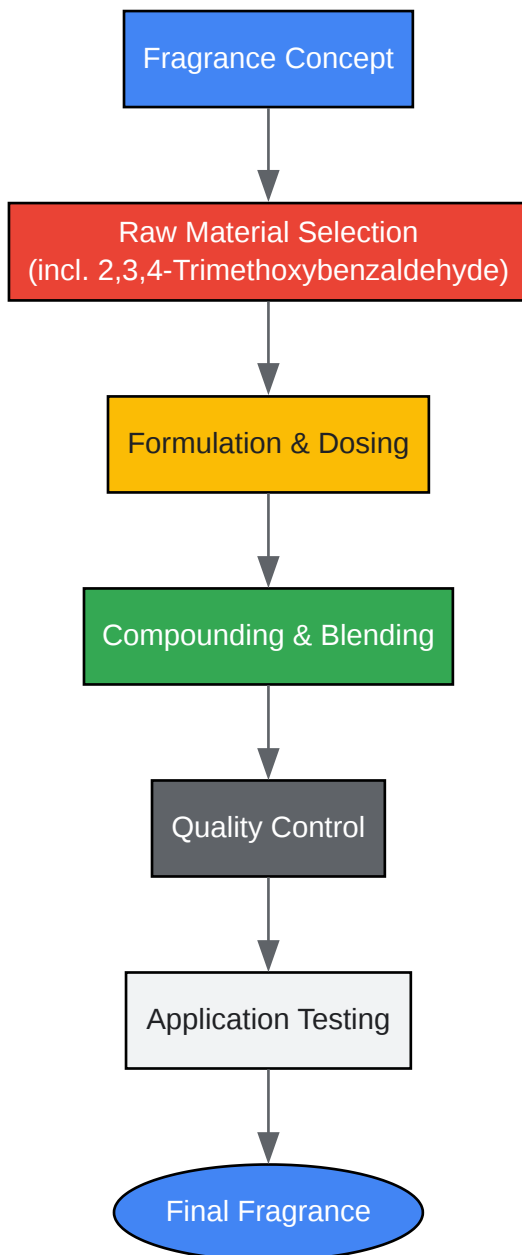


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Caption: Synthesis of **2,3,4-Trimethoxybenzaldehyde**.

Fragrance Development Workflow

Fragrance Development Workflow



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Caption: Fragrance Development Workflow.

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References

- 1. Page loading... [wap.guidechem.com]
- 2. chemimpex.com [chemimpex.com]
- 3. 2,3,4-Trimethoxybenzaldehyde(2103-57-3)MSDS Melting Point Boiling Density Storage Transport [m.chemicalbook.com]
- 4. CN102875344A - Method for preparing 2, 3, 4-trimethoxybenzaldehyde - Google Patents [patents.google.com]
- 5. 2,3,4-Trimethoxybenzaldehyde | C₁₀H₁₂O₄ | CID 75006 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 6. 2,3,4-Trimethoxybenzaldehyde | 2103-57-3 [chemicalbook.com]
- 7. nbinnno.com [nbinnno.com]
- 8. sobfragrance.com [sobfragrance.com]
- 9. benchchem.com [benchchem.com]
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